

1-Isopropyl-4-(4-hydroxyphenyl)piperazine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	1-Isopropyl-4-(4-hydroxyphenyl)piperazine
Cat. No.:	B037068

[Get Quote](#)

An In-depth Technical Guide on 1-Isopropyl-4-(4-hydroxyphenyl)piperazine

This guide provides essential physicochemical data for **1-Isopropyl-4-(4-hydroxyphenyl)piperazine**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a structured format for clarity and ease of use.

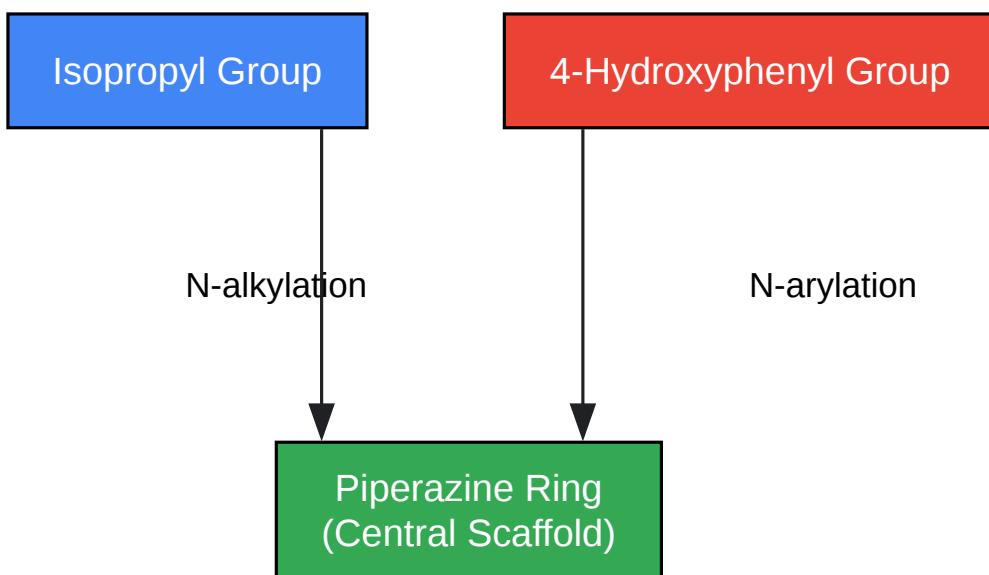
Physicochemical Properties

The fundamental molecular characteristics of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine** are summarized below. This data is critical for experimental design, analytical method development, and chemical synthesis.

Parameter	Value	Reference
Molecular Formula	C ₁₃ H ₂₀ N ₂ O	[1] [2] [3]
Molecular Weight	220.31 g/mol	[1] [2] [3] [4]
CAS Number	67914-97-0	[1] [2] [4]
Synonyms	4-(4-Isopropylpiperazin-1-yl)phenol, 4-[4-(1-Methylethyl)-1-piperazinyl]phenol	[3]

Structural Relationship

The molecular structure of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine** consists of three primary moieties linked together. The central piperazine ring serves as a scaffold, connecting an isopropyl group at one nitrogen atom and a 4-hydroxyphenyl group at the other. This arrangement is key to its chemical properties and interactions.



[Click to download full resolution via product page](#)

Conceptual connectivity of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine**.

Experimental Protocols: Synthesis Overview

The synthesis of this compound is often achieved via N-alkylation or N-arylation reactions. A common laboratory-scale method is the reductive alkylation of 1-(4-hydroxyphenyl)piperazine with acetone in the presence of a reducing agent.^[4] An alternative industrial approach involves the reaction between 1-isopropylpiperazine and 4-chlorophenol under basic conditions at

elevated temperatures.[\[4\]](#) The selection of a specific protocol depends on factors such as scale, available precursors, and desired purity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. darshanpharmaindia.in [darshanpharmaindia.in]
- 3. echemi.com [echemi.com]
- 4. 1-Isopropyl-4-(4-hydroxyphenyl)piperazine | 67914-97-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [1-Isopropyl-4-(4-hydroxyphenyl)piperazine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b037068#1-isopropyl-4-4-hydroxyphenyl-piperazine-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com